CERTIFICATE OF ANALYSIS



Innovation Sciences Inc. 3281 E Guasti Rd Suite 700 Ontario, CA 91761 service@benchchem.com

Product Name Dihexa

Catalog Number B607116

CAS Number 1401708-83-5

Batch Number C202302266

Retest Date 02/25/2025

Storage Condition 2-8°C.

Shipping Condition This product is stable to be shipped at room temperature.

	SPECIFICATION		RESULTS
Appearance	White or almost white powder		Conforms
Purity	≥ 98%		99.1%
Solubility	Soluble in glacial acetic acid Insoluble in water		Conforms
Water Content	≤ 8.0%		1.0%
Total Impurities	≤ 2.0%		0.9%
Largest Single Impurity	≤ 1.0%		0.2%
	Acetonitrile	≤0.041%	Conforms
Organic solvent residue	Dichloromethane	≤0.06%	Conforms
	N,N-Dimethylformamide \leq 0.088%		Conforms
Bacterial endotoxin	≤10EU/mg		Conforms

Approved By	Reviewed By	
Shawn W.	Kevin Clark	